Technical Guide: Pharmacological Profile of 1-[1-(2-Chlorophenyl)ethyl]piperazine Derivatives

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Compound of Interest

Compound Name:	*1-[1-(2-Chlorophenyl)ethyl]piperazine*
CAS No.:	*512775-15-4*
Cat. No.:	*B2882448*

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Executive Summary

The **1-[1-(2-Chlorophenyl)ethyl]piperazine** scaffold represents a critical structural evolution from the classic 1-arylpiperazine class (e.g., mCPP). By introducing a chiral 1-ethyl linker between the piperazine nitrogen and the ortho-chlorophenyl ring, this moiety introduces steric constraints and stereoselectivity that significantly alter receptor binding kinetics compared to non-branched analogs. This guide details the synthesis, mechanism of action (MoA), and structure-activity relationships (SAR) of this class, positioning it as a potent template for developing anorectics, antipsychotics, and antidepressants.

Chemical Identity & Structural Pharmacophore

This molecule combines the lipophilic properties of an o-substituted benzene ring with the polar, basic core of piperazine, linked by a chiral center.

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Feature	Specification
IUPAC Name	1-[1-(2-Chlorophenyl)ethyl]piperazine
Common Code	2-Cl-α-MBZP (2-Chloro-alpha-methylbenzylpiperazine)
CAS Registry	512775-15-4
Molecular Formula	C H ClN
Molecular Weight	224.73 g/mol
Chirality	Contains one stereocenter at the α-carbon (C1 of the ethyl group).

Pharmacophore Mapping

The pharmacological activity is driven by three key structural elements:

- Cationic Center: The distal nitrogen (N4) of the piperazine ring (at physiological pH) mimics the protonated amine of serotonin (5-HT).
- Lipophilic Anchor: The 2-chlorophenyl ring occupies the hydrophobic pocket of the GPCR (e.g., TM3/TM5/TM6 region of 5-HT

).
- Chiral Linker (α-Methyl): The ethyl group restricts conformational freedom, locking the phenyl ring in a specific orientation relative to the piperazine, enhancing selectivity for 5-HT

  over 5-HT

  .

Mechanism of Action (MoA)

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The derivatives of this scaffold primarily function as serotonergic modulators. The presence of the ortho-chloro substituent and the α-methyl group shifts the profile towards 5-HT

agonism and 5-HT

antagonism, a "holy grail" profile for antipsychotic and anti-obesity therapeutics.

Primary Pathway: 5-HT Receptor Agonism

- Binding: The molecule binds to the orthosteric site of the 5-HT

  receptor.
- Signaling: Activation recruits G

  proteins.
- Cascade: G

  activates Phospholipase C (PLC), hydrolyzing PIP

  into IP

  and DAG.
- Effect: IP

  triggers Ca

  release from the ER. In POMC neurons, this leads to depolarization and release of

  -MSH, suppressing appetite.

Secondary Pathway: 5-HT Antagonism

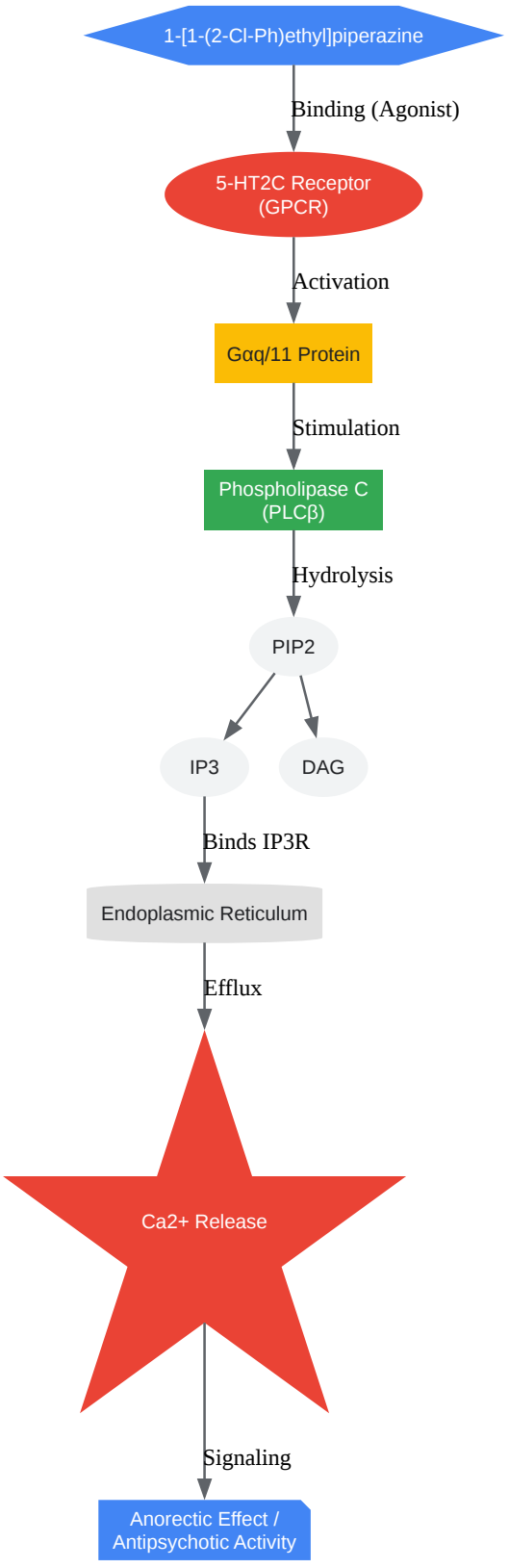
Unlike mCPP (which activates 5-HT

and causes hallucinations), the steric bulk of the ortho-chloro and α-methyl groups often prevents the receptor from adopting the active conformation required for 5-HT

signaling, acting instead as a neutral antagonist or inverse agonist.

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Diagram: 5-HT2C Signaling Cascade



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Caption: Gq-coupled signaling pathway activated by **1-[1-(2-Chlorophenyl)ethyl]piperazine** derivatives at the 5-HT2C receptor.

Structure-Activity Relationship (SAR)

The optimization of this scaffold relies on three variable regions.

Table 1: SAR Optimization Matrix

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Region	Modification	Effect on Pharmacology
Phenyl Ring (R1)	2-Cl (Ortho)	Optimal. Enhances 5-HT selectivity; reduces metabolic dealkylation.
	3-Cl (Meta)	Increases 5-HT non-selectivity (mCPP-like); higher anxiogenic potential.
	4-Cl (Para)	Increases SERT inhibition potency; reduces 5-HT receptor affinity.
Linker (R2)	Methyl (Ethyl bridge)	Critical. Creates chirality. (R)-enantiomer typically >10x more potent than (S).
	H (Direct bond)	Loss of selectivity; reverts to oCPP profile (mixed 5-HT/Adrenergic).
	Ethyl/Propyl	Steric clash reduces affinity for both 5-HT and 5-HT.
Piperazine (N4)	H (Free Amine)	High affinity; poor bioavailability (rapid metabolism).
	Methyl	Increases brain penetration; slight loss of selectivity.
	Benzyl	Shifts profile to Sigma-1 receptor affinity.

Synthesis Protocols

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The synthesis of the core scaffold requires the creation of the chiral C-N bond. The most robust method is the Nucleophilic Substitution of the corresponding chiral benzyl halide.

Method A: Direct Alkylation (Standard)

This protocol yields the racemic mixture, which can be resolved via chiral HPLC or crystallization with tartaric acid.

Reagents:

- 1-(2-Chlorophenyl)ethanol (Precursor)
- Thionyl Chloride (SOCl

)
- Piperazine (anhydrous)
- Potassium Carbonate (K

  CO

)
- Acetonitrile (MeCN)

Step-by-Step Protocol:

- Chlorination: Dissolve 1-(2-chlorophenyl)ethanol (10 mmol) in DCM. Add SOCl

  (12 mmol) dropwise at 0°C. Reflux for 2 hours. Evaporate solvent to yield 1-chloro-1-(2-chlorophenyl)ethane.
- Alkylation: In a round-bottom flask, dissolve anhydrous piperazine (50 mmol, 5 eq) in MeCN (50 mL). The excess prevents bis-alkylation.
- Addition: Add K

  CO

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(20 mmol) and the prepared chloro-intermediate (10 mmol).

- Reflux: Heat to 80°C for 12–18 hours under N

  atmosphere. Monitor via TLC (MeOH:DCM 1:9).

- Workup: Filter inorganic salts. Concentrate filtrate. Dissolve residue in DCM, wash with water (3x).

- Purification: The product is an oil. Convert to HCl salt by adding 2M HCl in ether. Recrystallize from EtOH/Et

  O.

Diagram: Synthesis Workflow



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Caption: Synthetic route via chlorination and nucleophilic substitution.

Experimental Validation Assays

To validate the pharmacological profile, the following assays are standard.

Radioligand Binding Assay (Affinity)

- Purpose: Determine

  values for 5-HT

  vs 5-HT

  .

- Membrane Source: HEK293 cells stably expressing human 5-HT

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(edited isoform) and 5-HT

.

- Radioligands:
  - [

    H]-Mesulergine (for 5-HT

)
  - [

    H]-Ketanserin (for 5-HT

)
- Protocol: Incubate membranes with radioligand and varying concentrations of the test compound (10

  to 10

  M) for 60 min at 37°C. Terminate by rapid filtration. Calculate

  and convert to

  .

Functional IP-One Assay (Efficacy)

- Purpose: Distinguish between agonist, antagonist, and inverse agonist activity.
- System: Cisbio HTRF® IP-One kit.
- Mechanism: Measures accumulation of IP

  (stable metabolite of IP

) in the presence of LiCl.

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- Readout: Fluorescence Resonance Energy Transfer (FRET). An agonist will show a dose-dependent increase in FRET signal (IP

  production).

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